

Safe Disposal of 2,3-Dichloronitrobenzene: A Procedural Guide

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Compound of Interest

Compound Name: 2,3-Dichloronitrobenzene

Cat. No.: B165493

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This document provides comprehensive safety and logistical guidance for the proper handling and disposal of **2,3-Dichloronitrobenzene**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before handling or disposing of **2,3-Dichloronitrobenzene**, it is imperative to be familiar with its hazards. This substance is harmful if swallowed, toxic in contact with skin, causes significant skin and eye irritation, and is toxic to aquatic life with long-lasting effects[1].

Required Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber) to prevent skin exposure[2][3].
- **Eye Protection:** Use chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations[2].
- **Lab Coat/Protective Clothing:** Wear appropriate protective clothing to prevent skin contact[2].
- **Respiratory Protection:** If handling powders, generating dust, or if exposure limits are exceeded, use a NIOSH/MSHA approved respirator with a particulate filter (P3 filter for toxic particles is recommended)[2][4][5].

In Case of Exposure:

- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area thoroughly with soap and plenty of water[1][5].
- Eye Contact: Flush eyes with copious amounts of water for at least 20-30 minutes, removing contact lenses if present. Seek immediate medical attention[1][5].
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical aid[2].
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Get medical aid immediately[2].

Physicochemical and Hazard Data

The following table summarizes key quantitative data for **2,3-Dichloronitrobenzene**.

Property	Value
Molecular Formula	C ₆ H ₃ Cl ₂ NO ₂
Molecular Weight	192.00 g/mol [1][5]
Appearance	Light yellow or colorless-to-yellow crystals[5][6]
Melting Point	61-62 °C (142-144 °F)[5]
Boiling Point	257-258 °C (495-496 °F) at 760 mmHg[5]
Flash Point	124 °C (255 °F)[5]
Specific Gravity	1.72 (Denser than water)[5]
Water Solubility	62.4 mg/L at 20 °C (less than 0.1 mg/mL)[4][5]
UN Number	UN 2811 or UN 1578[6]
Hazard Class	6.1 (Toxic Substances)[6]

Operational and Disposal Plans

Disposal of **2,3-Dichloronitrobenzene** must be handled as hazardous waste. Chemical waste generators are responsible for ensuring complete and accurate classification and disposal in accordance with federal, state, and local regulations[2].

Protocol 1: Spill Management

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

Methodology for Small Spills:

- Evacuate and Secure: Alert personnel in the immediate area and remove all sources of ignition[5].
- Don PPE: Ensure you are wearing the full required PPE as listed above.
- Dampen Material: Gently dampen the spilled solid material with ethanol to prevent dust from becoming airborne[5].
- Collect Spill: Carefully transfer the dampened material into a suitable, sealable container labeled for hazardous waste[5].
- Clean Residue: Use absorbent paper dampened with ethanol to wipe up any remaining material[5].
- Decontaminate Area: Wash the entire contaminated surface with ethanol, followed by a thorough wash with soap and water[5].
- Package Waste: Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal along with the primary waste[5].

Methodology for Large Spills:

- Isolate Area: Isolate the spill area for at least 25 meters (75 feet) in all directions[5].
- Prevent Dusting: If appropriate, moisten the spilled substance to prevent dust generation[4][6].

- Contain and Collect: Sweep the substance into sealable, labeled containers for disposal[4][6]. Avoid actions that generate dust[2].
- Contact EHS: Notify your institution's Environmental Health and Safety (EHS) department immediately.

Protocol 2: Waste Collection and Final Disposal

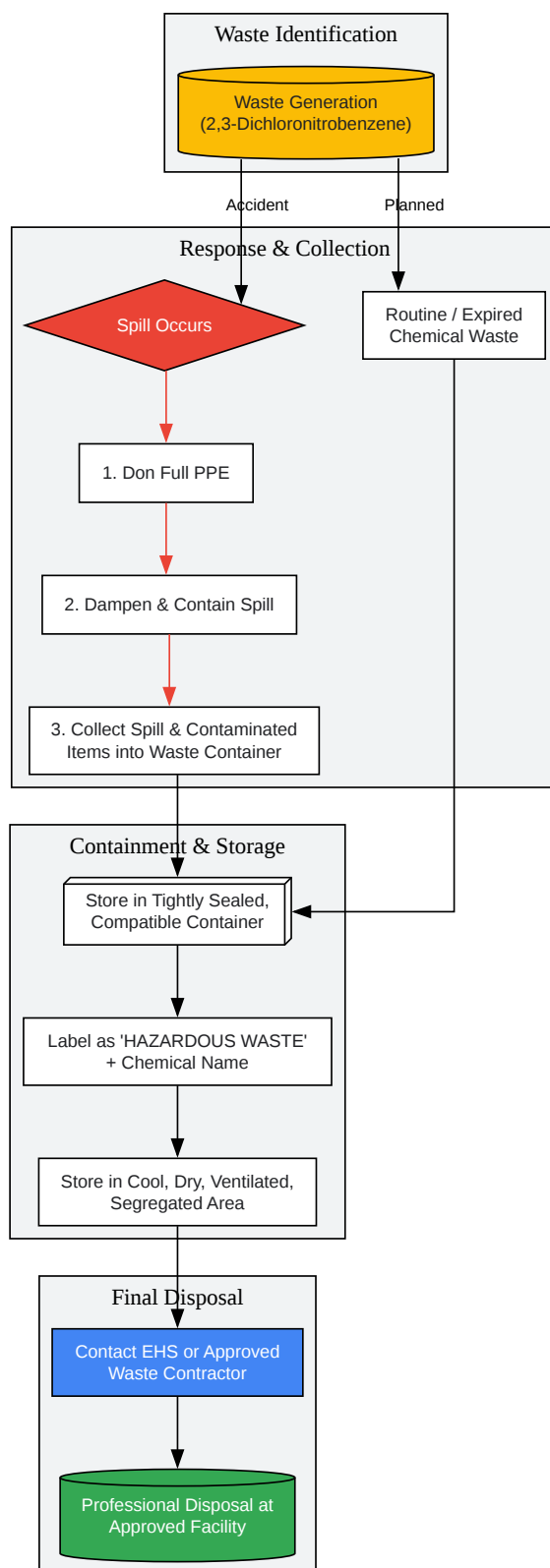
Systematic collection and labeling are mandatory for regulatory compliance.

Methodology:

- Use Designated Containers: Collect all waste **2,3-Dichloronitrobenzene**, including contaminated materials from spills, in its original container or a designated, compatible, and sealable hazardous waste container[1]. Do not mix with other waste streams[1].
- Proper Labeling: Clearly label the container with the words "HAZARDOUS WASTE," the full chemical name "**2,3-Dichloronitrobenzene**," and the approximate quantity or concentration[7]. The container must be tightly capped at all times except when adding waste[7].
- Segregated Storage: Store the waste container in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents and bases[2]. Ensure the storage location is secure and under the control of the generator[7].
- Arrange for Pickup: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and final disposal. Provide them with a complete list of the waste's components[7]. All waste must be disposed of at an approved waste disposal plant[1]. Do not discharge the waste into drains or the environment[4][8].

Mandatory Visualizations

The following diagram illustrates the logical workflow for the proper disposal of **2,3-Dichloronitrobenzene** waste.



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Caption: Disposal workflow for **2,3-Dichloronitrobenzene**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Registration Dossier - ECHA [echa.europa.eu]
- 4. 2,3-Dichloronitrobenzene | C₆H₃Cl₂NO₂ | CID 18555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,3-DICHLORONITROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. ICSC 0251 - 2,3-DICHLORO-1-NITROBENZENE [inchem.org]
- 7. engineering.purdue.edu [engineering.purdue.edu]
- 8. aarti-industries.com [aarti-industries.com]
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